

# Application Notes and Protocols: Dicyclohexylamine Benzoate in Metalworking Fluid Formulations

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## Compound of Interest

Compound Name: *Dicyclohexylamine benzoate*

Cat. No.: *B3049870*

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## Introduction

**Dicyclohexylamine benzoate**, a salt formed from the weak organic acid, benzoic acid, and the amine, dicyclohexylamine, has been traditionally utilized as a corrosion inhibitor in various industrial applications, including metalworking fluids. Its primary function is to protect ferrous metals from corrosion by forming a protective film on the metal surface.<sup>[1]</sup> However, growing concerns over the toxicological profile of dicyclohexylamine (DCHA), a secondary amine with the potential to form carcinogenic nitrosamines, have led to a decline in its use and an increased focus on developing safer, high-performance alternatives.<sup>[2]</sup>

These application notes provide a comprehensive overview of **dicyclohexylamine benzoate** in the context of metalworking fluid formulations. This document includes a summary of its performance characteristics, detailed experimental protocols for evaluation, and a discussion of its mechanism of action and the trend towards alternative chemistries.

## Performance Data

Quantitative data directly comparing the corrosion inhibition efficiency of **dicyclohexylamine benzoate** to other common inhibitors in standardized metalworking fluid formulations is limited

in publicly available literature. However, data for dicyclohexylamine (DCHA) and related compounds provide insights into its performance.

Table 1: Corrosion Inhibition Performance of Dicyclohexylamine (DCHA) and an Alternative.

Inhibitor	Concentration	Metal	Test Method	Inhibition Efficiency (%)	Reference
Dicyclohexylamine (DCHA) + Oleylamine (OA)	50 ppm	Mild Steel	Electrochemical Impedance Spectroscopy	98	[3]
3-Amino-4-Octanol	Not Specified	Ferrous Metals	Not Specified	"Excellent"	[4]

Note: The data for DCHA is in combination with another amine, and the data for the alternative, 3-Amino-4-Octanol, is qualitative based on technical datasheets.

Table 2: Biostatic Performance Comparison.

Amine in Formulation	Biostatic Performance vs. DCHA Control
Heptylamine	Better
Octylamine	Better
Pentylamine	Worse
1,4-Cyclohexanediamine	Better

This table is a qualitative summary based on a study comparing various amines to a dicyclohexylamine (DCHA) containing standard.

## Experimental Protocols

## Protocol 1: Evaluation of Corrosion Inhibition by Weight Loss Method (Based on ASTM G31)

This protocol outlines a standard laboratory procedure for determining the corrosion inhibition efficiency of **dicyclohexylamine benzoate** in a metalworking fluid formulation using the weight loss method.

### 1. Materials and Equipment:

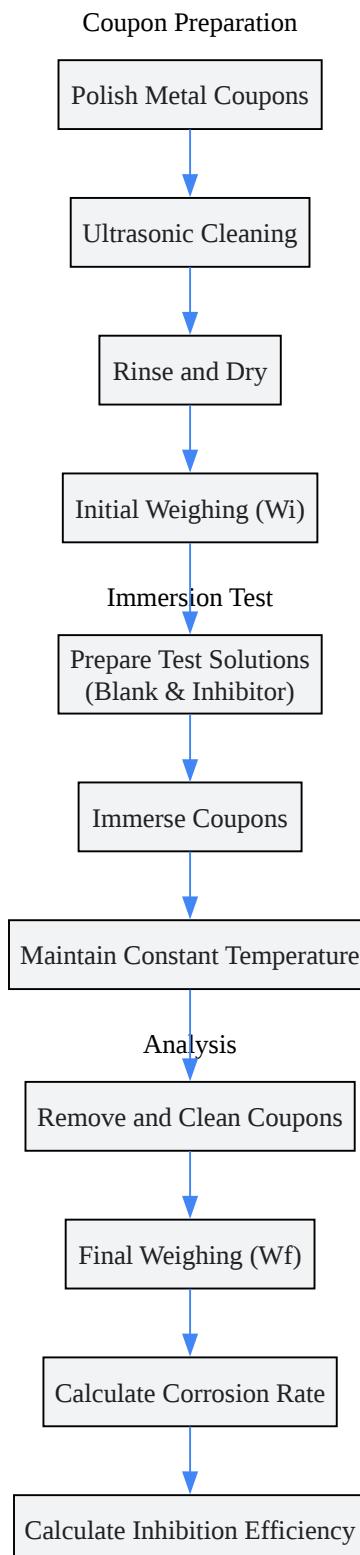
- Metal coupons (e.g., mild steel, cast iron) of known surface area.
- Abrasive paper (e.g., 240, 400, 600 grit silicon carbide).
- Analytical balance (accurate to 0.1 mg).
- Glass beakers or flasks.
- Water bath or incubator for temperature control.
- Ultrasonic cleaner.
- Dessicator.
- Metalworking fluid concentrate (with and without **dicyclohexylamine benzoate**).
- Corrosive solution (e.g., hard water, saline solution).

### 2. Procedure:

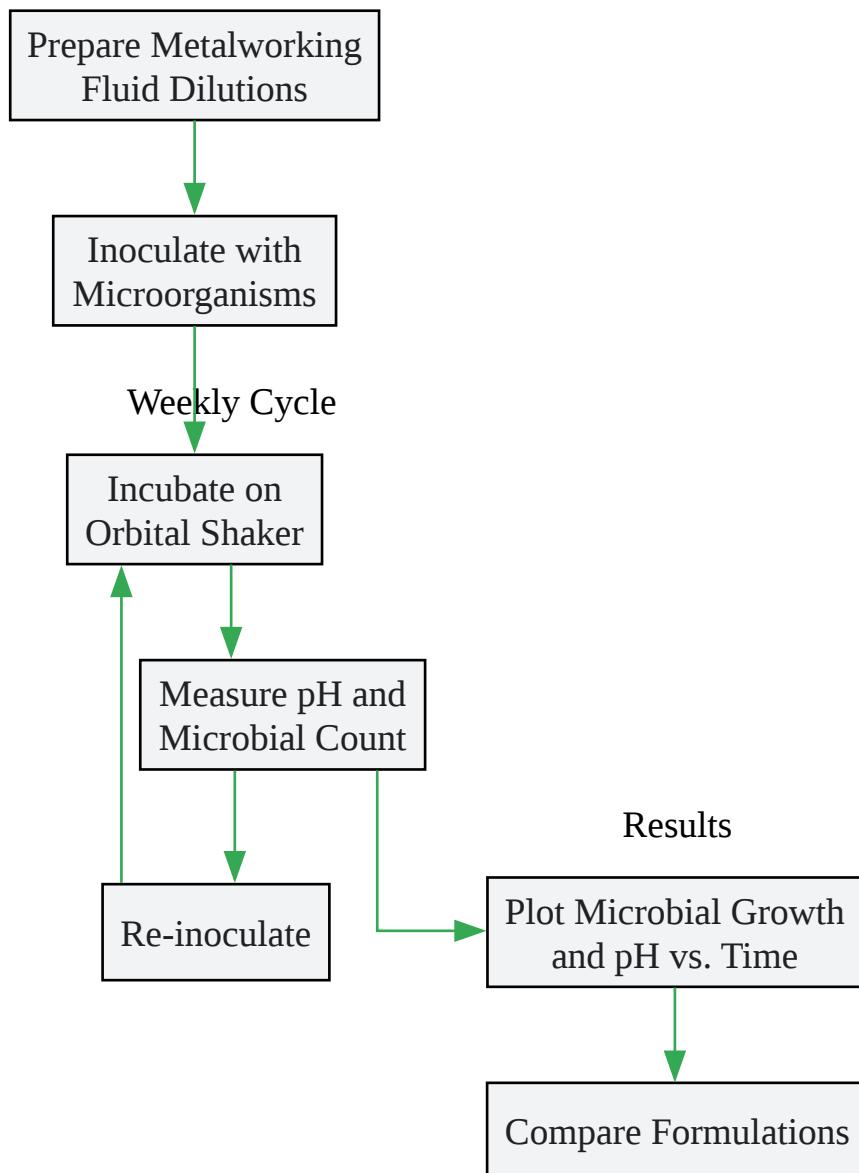
- Coupon Preparation:
  - Mechanically polish the metal coupons using successively finer grades of abrasive paper.
  - Clean the coupons by ultrasonicing in ethanol or acetone for 5-10 minutes to remove any residual oils or particles.
  - Rinse with deionized water and dry with a stream of warm air.

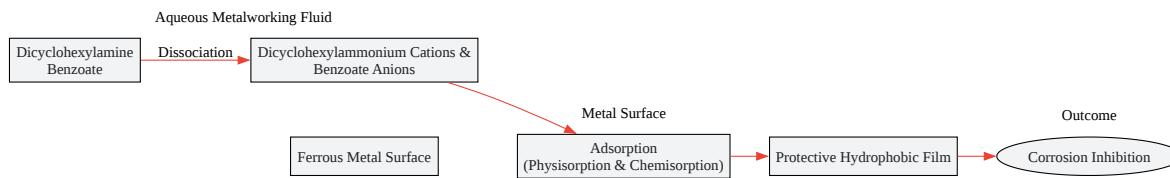
- Store the cleaned coupons in a desiccator until use.
- Initial Weighing:
  - Accurately weigh each prepared coupon to the nearest 0.1 mg and record the initial weight ( $W_i$ ).
- Preparation of Test Solutions:
  - Prepare the desired concentration of the metalworking fluid in the corrosive solution (e.g., 5% v/v). Prepare a blank solution (metalworking fluid base without inhibitor) and a test solution containing a known concentration of **dicyclohexylamine benzoate**.
- Immersion Test:
  - Completely immerse three replicate coupons in the blank solution and three in the test solution in separate beakers.
  - Maintain the beakers at a constant temperature (e.g., 25°C or 50°C) in a water bath or incubator for a specified duration (e.g., 24, 48, or 72 hours).[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Coupon Cleaning and Final Weighing:
  - After the immersion period, carefully remove the coupons from the solutions.
  - Clean the coupons according to ASTM G1 standard practice to remove corrosion products without removing the base metal. This may involve chemical cleaning with an inhibited acid.
  - Rinse the cleaned coupons with deionized water, dry thoroughly, and reweigh to obtain the final weight ( $W_f$ ).
- Calculation of Corrosion Rate and Inhibition Efficiency:
  - Calculate the weight loss ( $\Delta W$ ) for each coupon:  $\Delta W = W_i - W_f$ .
  - Calculate the corrosion rate (CR) in millimeters per year (mm/y) using the formula:  $CR = (8.76 \times 10^4 \times \Delta W) / (A \times T \times D)$  where:

- $\Delta W$  is the weight loss in grams.
- A is the surface area of the coupon in  $\text{cm}^2$ .
- T is the immersion time in hours.
- D is the density of the metal in  $\text{g/cm}^3$ .
- Calculate the inhibition efficiency (IE%) using the formula:  $\text{IE\%} = [(\text{CR\_blank} - \text{CR\_inhibitor}) / \text{CR\_blank}] \times 100$  where:
  - CR\_blank is the average corrosion rate in the blank solution.
  - CR\_inhibitor is the average corrosion rate in the inhibitor solution.



## Test Setup



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